

Technical Monograph: Synthesis of 3-O-Acetyl-26-hydroxy Cholesterol

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Compound of Interest

Compound Name: 3-O-Acetyl-26-hydroxy Cholesterol

CAS No.: 50681-37-3

Cat. No.: B1141251

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Target Profile & Biological Context

- IUPAC Name: (25R)-Cholest-5-ene-3,26-diol 3-acetate
- Common Synonyms: 27-hydroxycholesterol 3-acetate; 26-hydroxycholesterol 3-acetate.
- Molecular Formula: C₂₈H₄₆O₃
- Molecular Weight: 444.70 g/mol
- Key Structural Features:
 - Steroid Nucleus: Cholest-5-ene backbone.[\[1\]](#)

- C3-Position: Acetylated (Ester). This modification often serves to increase lipophilicity for membrane incorporation studies or to block the 3-OH group during downstream conjugation reactions (e.g., sulfation).
- C26-Position: Free primary hydroxyl.^[1] Note that while biologically generated by CYP27A1 and often called 27-hydroxycholesterol, IUPAC rules dictate that if one terminal methyl is hydroxylated, it is numbered C26. This guide uses the rigorous (25R)-26-hydroxycholesterol nomenclature.

Research Significance: This molecule is a critical intermediate in the study of the acidic pathway of bile acid synthesis and a standard for quantifying oxysterols. The 3-acetate derivative is particularly valuable in synthetic applications where the C26-OH must be selectively oxidized (to the carboxylic acid) or sulfated without interference from the C3-OH.

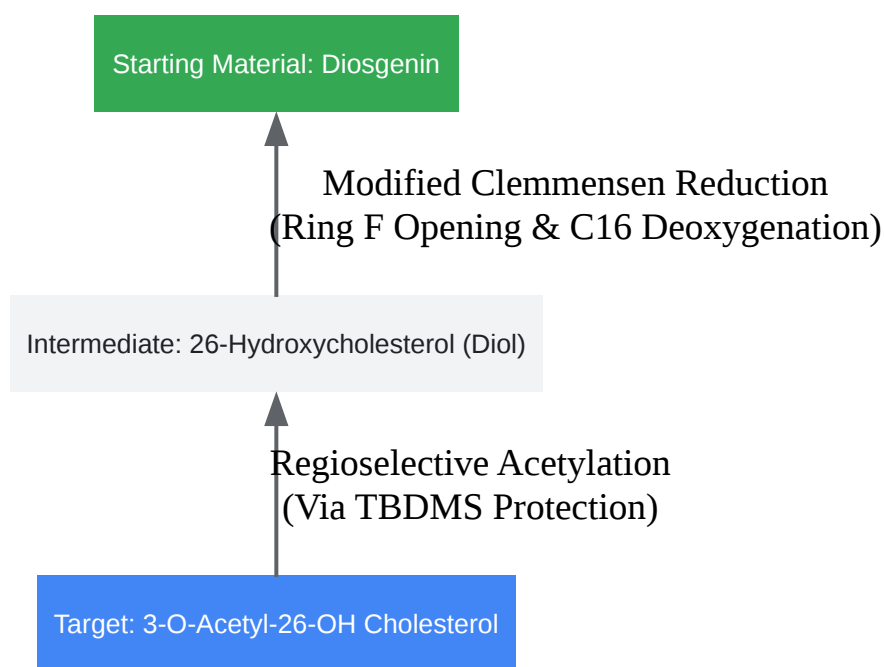
Retrosynthetic Analysis & Strategy

The synthesis poses two main challenges:

- **Stereochemical Control:** Constructing the (25R)-26-hydroxy side chain from a natural precursor.
- **Regioselectivity:** Selectively acetylating the hindered secondary alcohol (C3) while leaving the reactive primary alcohol (C26) free.

The Strategy: We will utilize Diosgenin as the chiral starting material. The natural spiroketal side chain of diosgenin already contains the (25R) configuration. The synthesis is divided into two phases:

- **Phase 1 (Skeleton Construction):** Reductive opening of the diosgenin spiroketal ring (Ring F) and deoxygenation of C16 to yield the 26-hydroxycholesterol core.
- **Phase 2 (Regioselective Manipulation):** A "Protect-Acetylate-Deprotect" sandwich strategy to install the 3-acetate.



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Figure 1: Retrosynthetic logic flow from Target to Diosgenin.

Detailed Experimental Protocol

Phase 1: Synthesis of (25R)-26-Hydroxycholesterol

Objective: Convert the spiroketal side chain of Diosgenin into the open-chain 26-hydroxyl form, removing the C16 oxygen.

Methodology: Modified Clemmensen Reduction Standard Clemmensen conditions (Zn/Hg) are often too harsh or toxic. We utilize a modified zinc-dust reduction protocol (Williams et al.) which achieves ring opening and deoxygenation in a streamlined manner.

Reagents:

- Diosgenin (20 g)
- Zinc Dust (Activated, 40 g)
- Ethanol (Abs., 300 mL)
- Conc. HCl (150 mL)

- Dichloromethane (DCM) for extraction.

Protocol:

- Activation: Wash Zinc dust with 2% HCl, then water, then ethanol, and dry under vacuum to remove oxide layers.
- Reaction: Dissolve Diosgenin in Ethanol in a 1L round-bottom flask. Add Activated Zinc dust.
- Addition: Add Conc. HCl dropwise over 30 minutes while stirring vigorously. The reaction is exothermic; maintain a gentle reflux.
- Reflux: Heat the mixture at reflux for 4–6 hours. Monitor by TLC (Mobile phase: Hexane/Ethyl Acetate 1:1). The disappearance of Diosgenin ($R_f \sim 0.6$) and appearance of the diol ($R_f \sim 0.3$) indicates completion.
- Workup: Filter off excess Zinc. Concentrate the filtrate under reduced pressure to remove Ethanol. Dilute the residue with water (200 mL) and extract with DCM (3 x 100 mL).
- Purification: Wash organic layers with NaHCO

(sat.) and Brine. Dry over Na

SO

. Purify via flash column chromatography (Silica Gel, 0-40% EtOAc in Hexane).

- Note: If C16-OH persists (incomplete deoxygenation), a Barton-McCombie deoxygenation step (Xanthate formation + Bu

SnH reduction) may be required as a cleanup module.

Intermediate Yield: ~55-60% of (25R)-26-hydroxycholesterol (Diol).

Phase 2: Regioselective Acetylation (The "Sandwich" Strategy)

Objective: Acetylate C3-OH exclusively. Direct acetylation would preferentially target the primary C26-OH.

Step 2.1: Selective Silylation of C26-OH Primary alcohols react with bulky silyl chlorides 10-100x faster than secondary alcohols.

- Reagents: 26-Hydroxycholesterol (from Phase 1), tert-Butyldimethylsilyl chloride (TBDMSCl), Imidazole, DMF (dry).
- Protocol:
 - Dissolve the diol (1.0 eq) in dry DMF (0.1 M).
 - Add Imidazole (2.5 eq) and TBDMSCl (1.1 eq).
 - Stir at 0°C for 1 hour, then warm to RT for 2 hours.
 - QC Check: TLC should show a new spot (Mono-protected) with higher R_f. The di-protected product (very high R_f) should be minimal if stoichiometry is controlled.
 - Workup: Dilute with Ether, wash with water (x5) to remove DMF. Dry and concentrate.

Step 2.2: Acetylation of C3-OH With C26 blocked, the C3-OH is now the only available nucleophile.

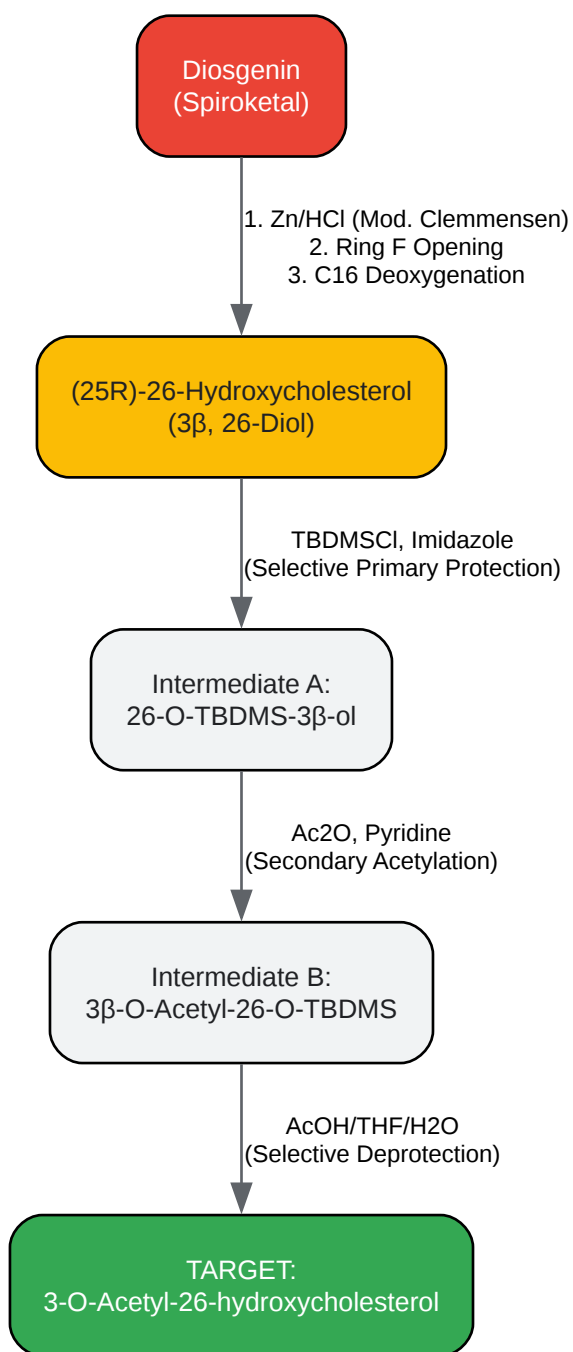
- Reagents: C26-TBDMS intermediate, Acetic Anhydride (Ac O), Pyridine, DMAP (cat).
- Protocol:
 - Dissolve intermediate in Pyridine (0.2 M).
 - Add Ac O (5.0 eq) and a catalytic crystal of DMAP.
 - Stir at RT overnight.
 - Workup: Co-evaporate with Toluene to remove Pyridine. The product is the 3-Acetate-26-TBDMS ether.

Step 2.3: Deprotection of C26-Silyl Ether Remove the TBDMS group under mild conditions that do not hydrolyze the C3-acetate.

- Reagents: TBAF (Tetra-n-butylammonium fluoride) in THF, or Acetic Acid/THF/Water (3:1:1).
- Protocol (Acidic Method - Preferred for Ester Stability):
 - Dissolve the protected steroid in AcOH/THF/Water (3:1:1).
 - Stir at RT for 4-6 hours.
 - Why Acidic? TBAF is basic and can cause acetate migration or hydrolysis if not carefully buffered. The acetic acid method is slower but preserves the 3-acetate perfectly.
 - Final Purification: Flash chromatography (Silica, Hexane/EtOAc gradient).

Process Visualization

The following diagram illustrates the chemical pathway, highlighting the protection strategy required for regioselectivity.



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Figure 2: Step-by-step chemical transformation from Diosgenin to the Target.

Quality Control & Characterization

To validate the synthesis, compare analytical data against these expected parameters.

Parameter	Expected Value / Observation	Structural Insight
TLC (Hex/EtOAc 1:1)	R _f ~ 0.45	Distinct from Diol (0.30) and Diacetate (0.70).
H NMR (CDCl ₃)	4.6 ppm (m, 1H)	H-3 methine. Downfield shift (vs 3.5 ppm in diol) confirms 3-Acetylation.
H NMR (CDCl ₃)	3.4–3.5 ppm (m, 2H)	H-26 methylene. Remains upfield (unchanged vs diol), confirming free OH.
H NMR (CDCl ₃)	2.03 ppm (s, 3H)	Acetate Methyl. Sharp singlet indicating mono-acetylation.
Mass Spectrometry	[M+Na] = 467.3	Confirm molecular ion for C
		H
		O

Troubleshooting & Critical Control Points

- Incomplete Deoxygenation (Phase 1): If NMR shows signals around 4.0–4.5 ppm corresponding to H-16, the Clemmensen reduction was insufficient. Solution: Treat the intermediate with CS

/MeI to form the 16-xanthate, then reduce with Bu

SnH (Barton-McCombie).
- Acetate Migration (Phase 2): Under basic conditions (e.g., TBAF deprotection), the acetyl group at C3 can migrate to C26 or hydrolyze. Solution: Use the acetic acid deprotection method described above, or buffer TBAF with Acetic Acid (1:1 molar ratio).

- Over-Silylation: If C3 also reacts with TBDMSCl. Solution: Strictly control temperature (0°C) and stoichiometry (1.1 eq).

References

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